

Health and safety considerations for Pentaerythritol Distearate in a lab setting

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Compound of Interest

Compound Name: Pentaerythritol Distearate

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Pentaerythritol Distearate: A Technical Guide to Laboratory Health and Safety

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the health and safety considerations for the handling and use of **Pentaerythritol Distearate** in a laboratory environment. The information is compiled from various safety data sheets and chemical information sources to ensure a comprehensive understanding of potential hazards and mitigation strategies.

Chemical and Physical Properties

Pentaerythritol Distearate is a diester of pentaerythritol and stearic acid.[1] It is commonly used as an emulsifier, emollient, and viscosity-increasing agent in various formulations, including cosmetics.[2][3][4] In its raw form, it is described as an off-white, wax-like, or reddish-yellow powder/pellets.[4][5][6]

Table 1: Physical and Chemical Properties of **Pentaerythritol Distearate**

Property	Value	References
CAS Number	13081-97-5	[6][7][8]
Molecular Formula	C41H80O6	[6][7][8]
Molecular Weight	669.07 g/mol	[6][7][8]
Appearance	Reddish yellow powder / Off-white, wax-like pellets	[5][6]
Melting Point	72 °C (lit.)	[7][8][9]
Boiling Point	237 °C (lit.)	[7][8]
Density	0.945 g/cm ³	[7]
Vapor Pressure	1.82E-21 mmHg at 25°C	[7]
Solubility in Water	9.452e-012 mg/L	[9]

Hazard Identification and Toxicology

While **Pentaerythritol Distearate** is not classified as a hazardous substance according to the OSHA Hazard Communication Standard (29 CFR 1910.122), it is crucial to handle it with care to minimize exposure.[10] The primary hazards are associated with its physical form (dust) and potential for irritation upon contact.

Potential Health Effects:

- Eye Contact: May cause irritation.[5]
- Skin Contact: May cause irritation.[5][11]
- Inhalation: May be harmful if inhaled and may cause respiratory irritation.[5][11] Dust generation should be minimized.
- Ingestion: May be harmful if ingested.[5]

Toxicological Data Summary:

Most safety data sheets indicate that there is no specific information available regarding the toxic effects of this material for humans.[5] There is no data available for carcinogenic, mutagenic, or teratogenic effects.[5] One study on a related compound, PEG-150 pentaerythrityl tetrastearate, found no toxicity in an acute oral toxicity study in rats.[12]

Table 2: Toxicological Information Summary

Endpoint	Result	References
Acute Oral Toxicity	No data available	[7]
Acute Dermal Toxicity	No data available	[7]
Acute Inhalation Toxicity	No data available	[7]
Skin Corrosion/Irritation	May cause irritation	[5][11]
Serious Eye Damage/Irritation	May cause irritation	[5][11]
Carcinogenicity	No data available	[5]
Mutagenicity	No data available	[5]
Teratogenicity	No data available	[5]

Experimental and Safety Protocols

Handling and Storage

Proper handling and storage procedures are essential to ensure safety in the laboratory.

Handling:

- Handle in a well-ventilated place.[6][7]
- Avoid the formation of dust and aerosols.[6][7]
- Avoid contact with skin, eyes, and clothing.[6][7]
- Wear suitable protective clothing, gloves, and eye/face protection.[6][7]

- Use non-sparking tools to prevent fire caused by electrostatic discharge.[6][7]
- When not in use, keep containers tightly sealed.[5]

Storage:

- Store in a dry, cool, and well-ventilated place.[5][6][7]
- Keep containers tightly closed.[6][7]
- Store away from incompatible materials such as oxidizing agents.[5][6]
- Avoid excessive heat and light.[5]

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **Pentaerythritol Distearate**:

- Eye/Face Protection: Tightly fitting safety goggles with side-shields.[6][7][13]
- Skin Protection: Lab coat and chemical-impermeable gloves (e.g., nitrile rubber).[5][6][13]
- Respiratory Protection: A dust respirator (MSHA/NIOSH approved or equivalent) should be used if dust is generated or if exposure limits are exceeded.[5][13][14]

Emergency Procedures

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.[5][7][11]
- Skin Contact: Wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation occurs.[5][7][11]
- Inhalation: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[6][7]

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[6][7][13]

Firefighting Measures:

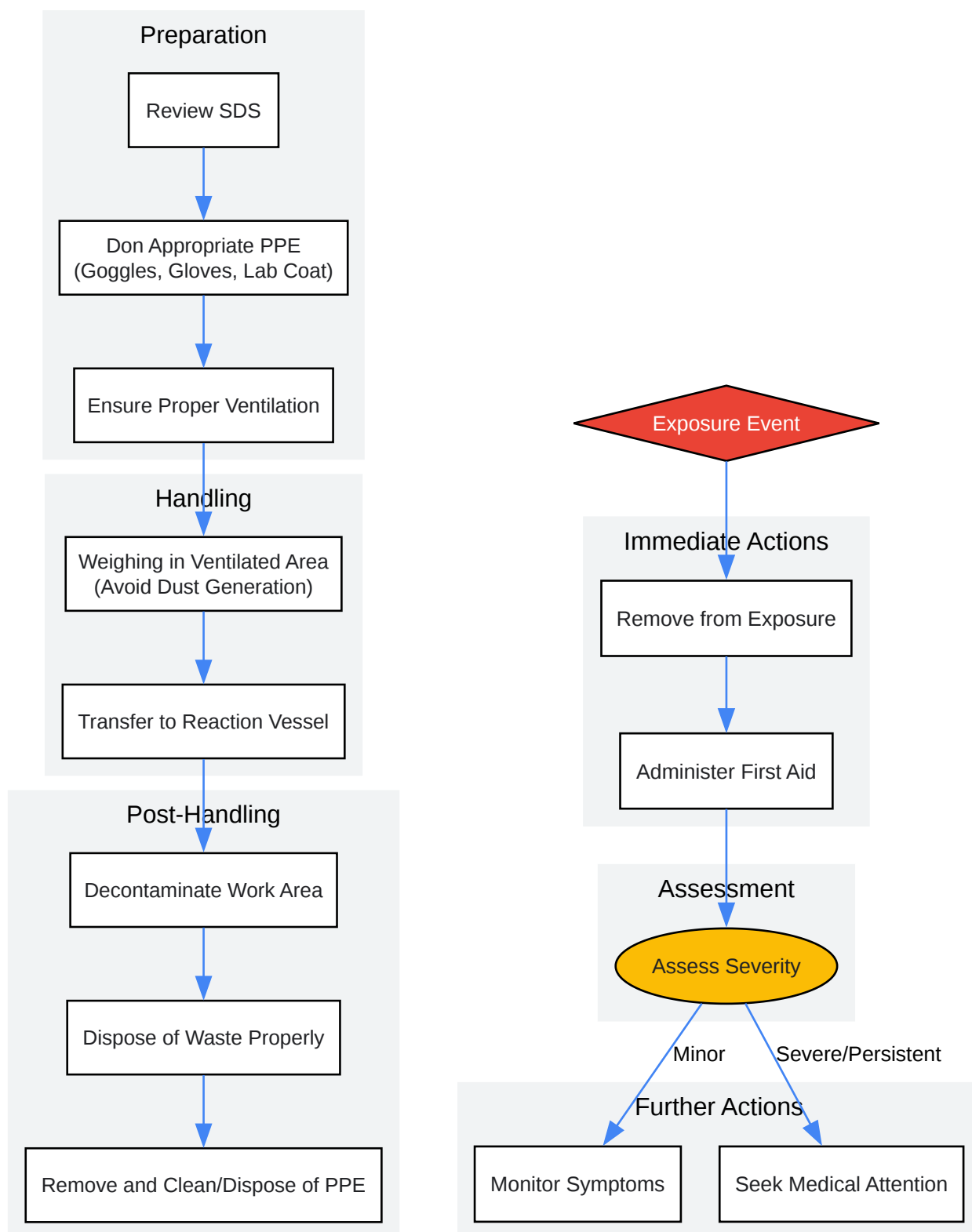
- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.[5][6][7][13] Do not use a water jet.[5]
- Hazardous Combustion Products: Combustion may produce toxic carbon oxides (CO, CO₂).[5]
- Firefighting Instructions: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[7][10][14]

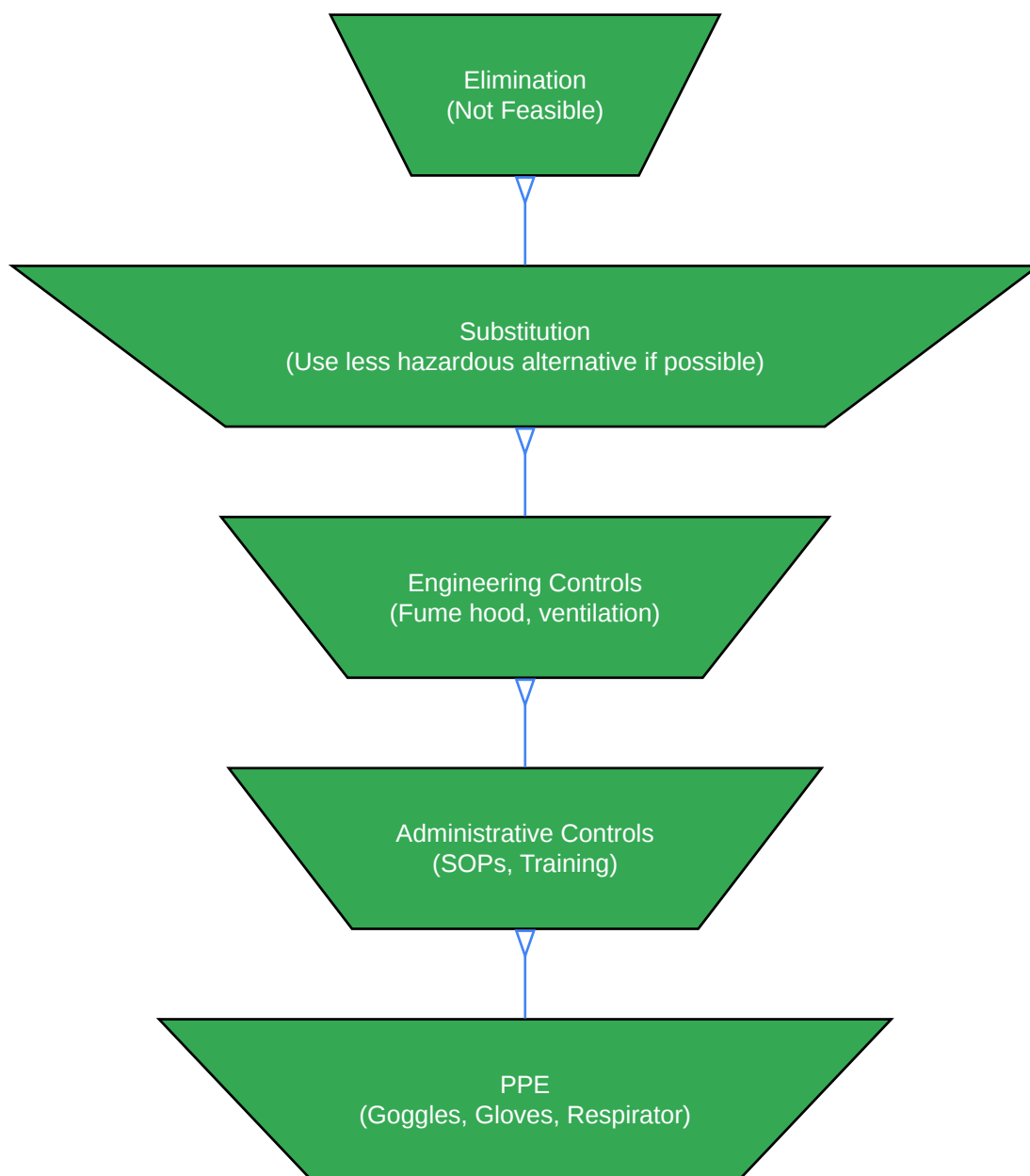
Accidental Release Measures:

- Personal Precautions: Avoid dust formation and contact with the substance.[6][7][13] Ensure adequate ventilation and remove all sources of ignition.[6][7][13]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[6][7][13]
- Methods for Cleaning Up: Use a shovel to put the material into a suitable container for disposal.[5] Use spark-proof tools and explosion-proof equipment.[7][14] Clean the contaminated surface thoroughly with water.[5]

Diagrams

Laboratory Handling Workflow





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